

3-Fluoro-4-methylthiophenol molecular weight and formula

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Compound of Interest

Compound Name: 3-Fluoro-4-methylthiophenol

Cat. No.: B1302153

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In-Depth Technical Guide: 3-Fluoro-4-methylthiophenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **3-Fluoro-4-methylthiophenol**, a compound of interest in various research and development applications.

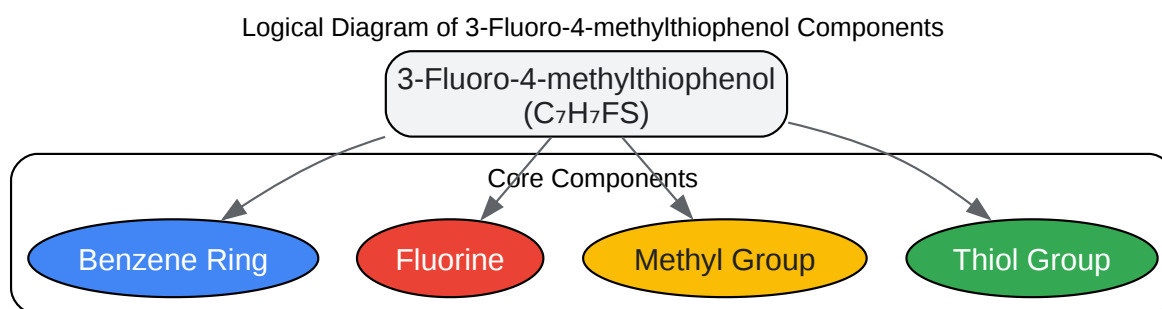
Core Molecular Data

The essential molecular details of **3-Fluoro-4-methylthiophenol** are summarized below. This information is critical for stoichiometric calculations, analytical characterization, and computational modeling.

Parameter	Value
Molecular Formula	C ₇ H ₇ FS
Molecular Weight	142.20 g/mol [1]
Monoisotopic Mass	142.02525 Da[2]

Structural and Logical Representation

The molecular structure of **3-Fluoro-4-methylthiophenol** consists of a benzene ring substituted with a fluorine atom, a methyl group, and a thiol group. The logical relationship between these constituent functional groups is illustrated in the following diagram.



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*Diagram of **3-Fluoro-4-methylthiophenol**'s core components.*

This guide serves as a foundational resource for professionals engaged in research and development activities involving **3-Fluoro-4-methylthiophenol**. For further experimental details and applications, consulting peer-reviewed scientific literature is recommended.

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References

- 1. 4-Fluoro-3-methylbenzene-1-thiol | C7H7FS | CID 2759042 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PubChemLite - 3-fluoro-4-methylthiophenol (C7H7FS) [pubchemlite.lcsb.uni.lu]
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